

Brevicompanine B: A Fungal Metabolite with Diverse Biological Activities

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Compound of Interest

Compound Name: *Brevicompanine B*

Cat. No.: *B1667784*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Brevicompanine B is a diketopiperazine alkaloid, a class of natural products known for their structural complexity and diverse biological activities. Isolated from fungi of the *Penicillium* and *Aspergillus* genera, **Brevicompanine B** has garnered significant interest in the scientific community for its roles as a plant growth regulator and a promising antiplasmodial agent. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological functions of **Brevicompanine B**. It includes a summary of its spectroscopic data, details of its chemical synthesis, and available information on its mechanisms of action. This document is intended to serve as a valuable resource for researchers in natural product chemistry, drug discovery, and plant sciences.

Chemical Structure and Physicochemical Properties

Brevicompanine B is a tetracyclic indole alkaloid with the chemical formula $C_{22}H_{29}N_3O_2$. Its structure features a central diketopiperazine ring fused to a pyrroloindoline system, which is further substituted with an isobutyl group and a reverse prenyl group.

IUPAC Name: (1S,4R,7S,9R)-9-(2-methylbut-3-en-2-yl)-4-(2-methylpropyl)-2,5,16-triazatetracyclo[7.7.0.0^{2,7}.0^{10,15}]hexadeca-10,12,14-triene-3,6-dione[1]

Synonyms:

- (3R,5aS,10bR,11aS)-10b-(1,1-dimethyl-2-propen-1-yl)-6,10b,11,11a-tetrahydro-3-(2-methylpropyl)-2H-pyrazino[1',2':1,5]pyrrolo[2,3-b]indole-1,4(3H,5aH)-dione
- NSC 215121-47-4

Physicochemical Data

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₉ N ₃ O ₂	[1]
Molecular Weight	367.49 g/mol	[1]
Exact Mass	367.225977 g/mol	[1]
XLogP3	3.6	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	4	
Topological Polar Surface Area	58.9 Å ²	

Spectroscopic Data

The structure of **Brevicompanine B** was elucidated using various spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry. While a complete, tabulated dataset of ¹H and ¹³C NMR chemical shifts is not readily available in a single public source, the structural assignments have been confirmed in several publications. The following table provides a representative, though not exhaustive, summary of key spectroscopic data based on available literature.

Nucleus	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
^1H	7.20-7.50	m		Aromatic protons
^1H	5.80	dd		Vinyl proton
^1H	5.00-5.10	m		Vinyl protons
^{13}C	~170	s		Carbonyl carbons
^{13}C	~140	s		Aromatic quaternary carbons
^{13}C	~120-130	d		Aromatic CH carbons
^{13}C	~145	d		Vinyl CH
^{13}C	~115	t		Vinyl CH_2

Note: The data presented here is an approximation based on typical chemical shifts for similar structures and may not represent the exact experimental values.

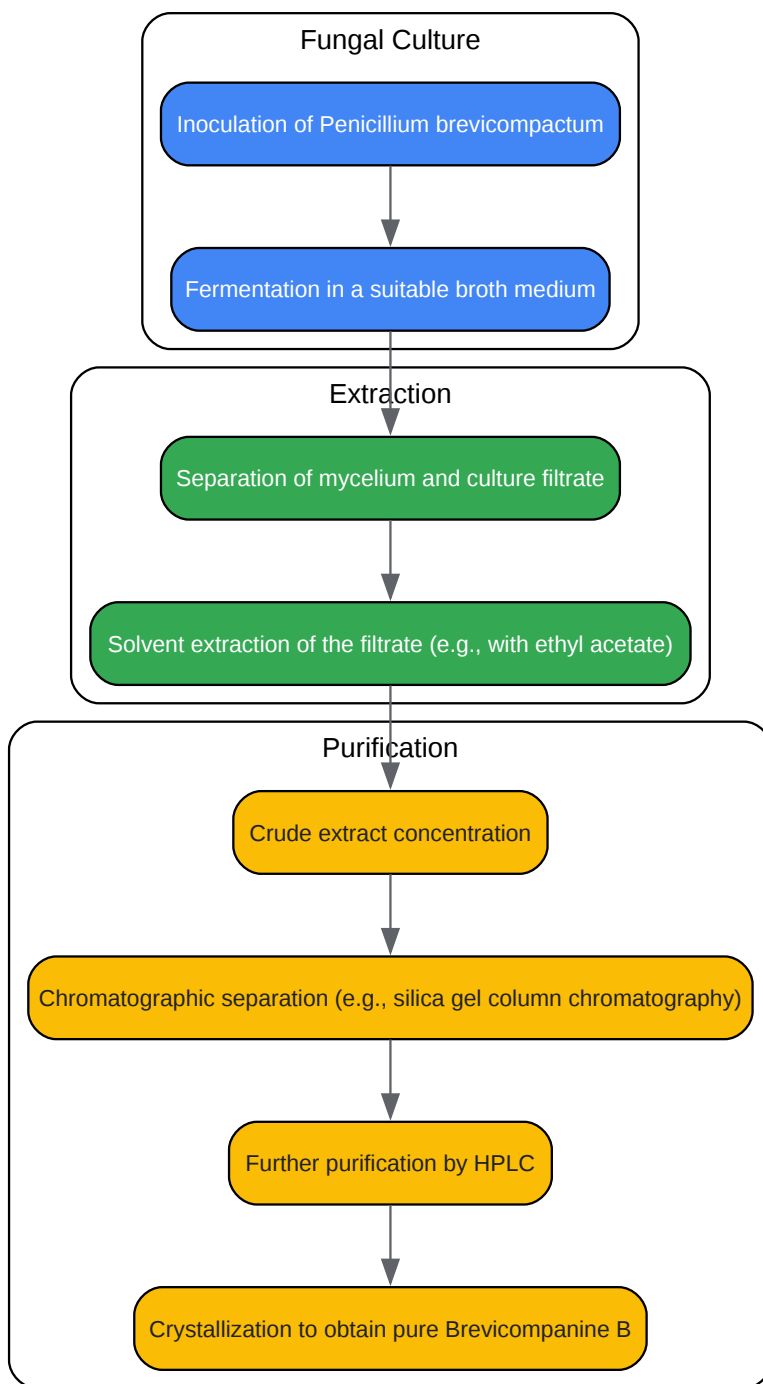
Origin and Isolation

Brevicompanine B is a secondary metabolite produced by certain species of fungi. It was first isolated from *Penicillium brevicompactum*.^[2] Subsequently, it has also been identified as a metabolite of *Aspergillus janus*.^[3]

Experimental Protocol: Isolation from *Penicillium brevicompactum*

While a specific, detailed protocol for the isolation of **Brevicompanine B** is not available in the public domain, a general procedure can be inferred from literature describing the isolation of secondary metabolites from *Penicillium* species.

General Workflow for Isolation of Brevicompanine B

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Caption: A generalized workflow for the isolation and purification of **Brevicompanine B**.

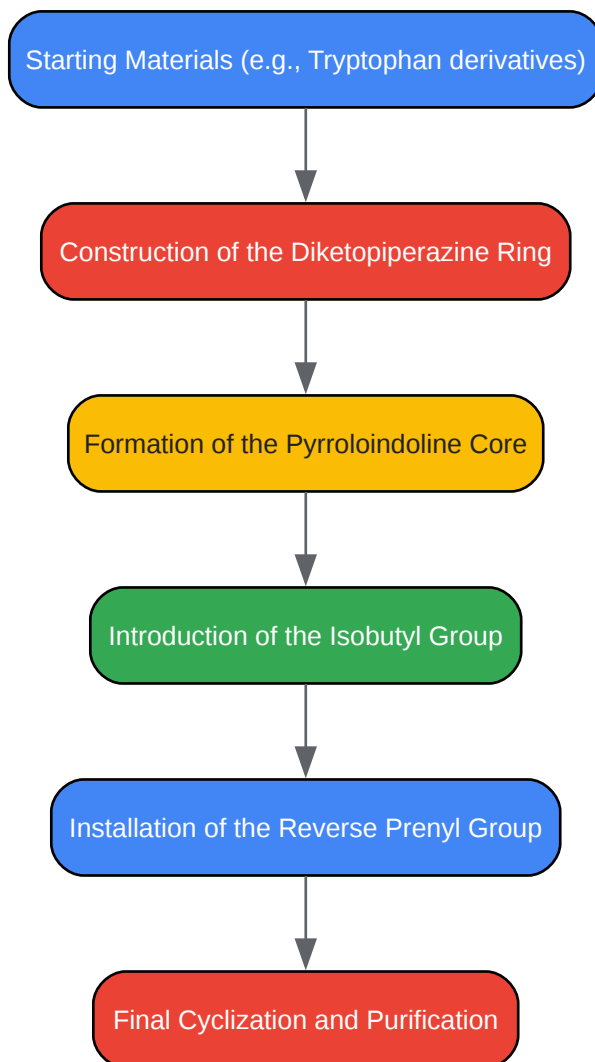
Total Synthesis

The total synthesis of **Brevicompanine B** and its analogs has been accomplished, providing a means to produce these molecules for further biological evaluation and structure-activity relationship studies. The synthetic routes are complex and often involve stereoselective steps to establish the correct configuration of the multiple chiral centers.

Experimental Protocol: Key Synthetic Steps

A detailed, step-by-step protocol for the total synthesis of **Brevicompanine B** is extensive and typically found in the supplementary information of specialized organic chemistry publications. However, a generalized workflow highlighting the key transformations can be outlined.

Key Stages in the Total Synthesis of Brevicompanine B



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Caption: A simplified flowchart illustrating the major steps in a potential total synthesis of **Brevicompanine B**.

Biological Activities and Mechanism of Action

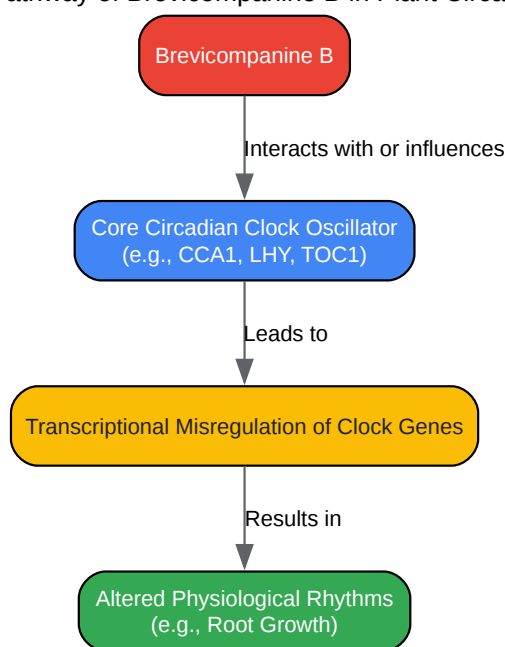
Brevicompanine B exhibits a range of interesting biological activities, with its roles as a plant growth regulator and an antiplasmodial agent being the most extensively studied.

Plant Growth Regulation

Brevicompanine B, along with its analogs, has been shown to influence plant growth and development. Studies on the model plant *Arabidopsis thaliana* have revealed that brevicompanines can modulate the plant's circadian clock.[3][4] The circadian clock is an internal timekeeping mechanism that regulates various physiological processes in plants, including growth, metabolism, and responses to environmental cues.

Mechanism of Action: Brevicompanines have been observed to cause transcriptional misregulation of core components of the circadian clock.[3] This disruption of the natural oscillatory patterns of clock gene expression can lead to altered root growth and other developmental changes.

Proposed Signaling Pathway of Brevicompanine B in Plant Circadian Clock Regulation



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